

discovery and history of 5-(Piperidin-1-yl)picolinonitrile

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Compound of Interest

Compound Name: 5-(Piperidin-1-yl)picolinonitrile

Cat. No.: B8579961

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An In-depth Technical Guide to **5-(Piperidin-1-yl)picolinonitrile**: Synthesis, Properties, and Biological Context

Abstract

This technical guide provides a comprehensive overview of **5-(Piperidin-1-yl)picolinonitrile**, a heterocyclic compound of interest in medicinal chemistry. Due to the absence of a detailed discovery record in peer-reviewed literature, this document outlines its likely synthetic origin, physicochemical properties, and potential biological significance based on the activities of structurally related molecules. This guide is intended for researchers, scientists, and professionals in drug development, offering a foundational understanding of this compound.

Introduction and History

The precise historical account of the initial synthesis of **5-(Piperidin-1-yl)picolinonitrile** is not well-documented in publicly accessible scientific literature or patents. Its discovery is likely a result of broader research programs in medicinal chemistry focused on the synthesis of novel heterocyclic compounds for biological screening. The piperidine and pyridine scaffolds are prevalent in a vast number of biologically active compounds and approved drugs, making their combination a logical step in the exploration of new chemical entities.^{[1][2]}

The synthesis of **5-(Piperidin-1-yl)picolinonitrile** would logically proceed through the nucleophilic aromatic substitution of a 5-halopicolinonitrile with piperidine. This type of reaction is a fundamental and widely used method in organic synthesis for the formation of carbon-

nitrogen bonds on aromatic rings, particularly in the synthesis of pharmaceutical intermediates. [3][4][5] The availability of precursors like 5-bromopicolinonitrile makes this a straightforward and high-yielding synthetic route.

While a specific "discovery" paper is elusive, the existence of **5-(Piperidin-1-yl)picolinonitrile** is confirmed by its entry in chemical databases. Its history is therefore intertwined with the systematic exploration of chemical space around the picolinonitrile core for potential applications in drug discovery.

Physicochemical Properties

Quantitative experimental data for **5-(Piperidin-1-yl)picolinonitrile** is not extensively reported. The following table summarizes estimated and known properties of the compound and its key starting materials.

Property	5-(Piperidin-1-yl)picolinonitrile	5-Bromopicolinonitrile	Piperidine
Molecular Formula	C ₁₁ H ₁₃ N ₃	C ₆ H ₃ BrN ₂	C ₅ H ₁₁ N
Molecular Weight (g/mol)	187.24 (Calculated)	183.01	85.15
Appearance	Likely a solid at room temperature	Yellow solid	Clear, colorless liquid
Boiling Point (°C)	Not available	Not available	106 °C
Melting Point (°C)	Not available	Not available	-9 °C
Solubility	Expected to be soluble in organic solvents	Soluble in ethyl acetate, petroleum ether	Miscible with water
CAS Number	1177435-08-4	97483-77-7	110-89-4

Experimental Protocols

The synthesis of **5-(Piperidin-1-yl)picolinonitrile** is most plausibly achieved via a nucleophilic aromatic substitution reaction. Below is a detailed, representative protocol based on established methodologies for similar transformations.

Synthesis of 5-(Piperidin-1-yl)picolinonitrile

Reaction Principle: This synthesis involves the displacement of a halide (in this case, bromide) from the 5-position of the pyridine ring by the secondary amine, piperidine. The reaction is typically facilitated by a base and heat.

Reactants:

- 5-Bromopicolinonitrile
- Piperidine
- A suitable base (e.g., Potassium Carbonate, Triethylamine)
- A suitable solvent (e.g., Dimethylformamide (DMF), Acetonitrile, or neat piperidine)

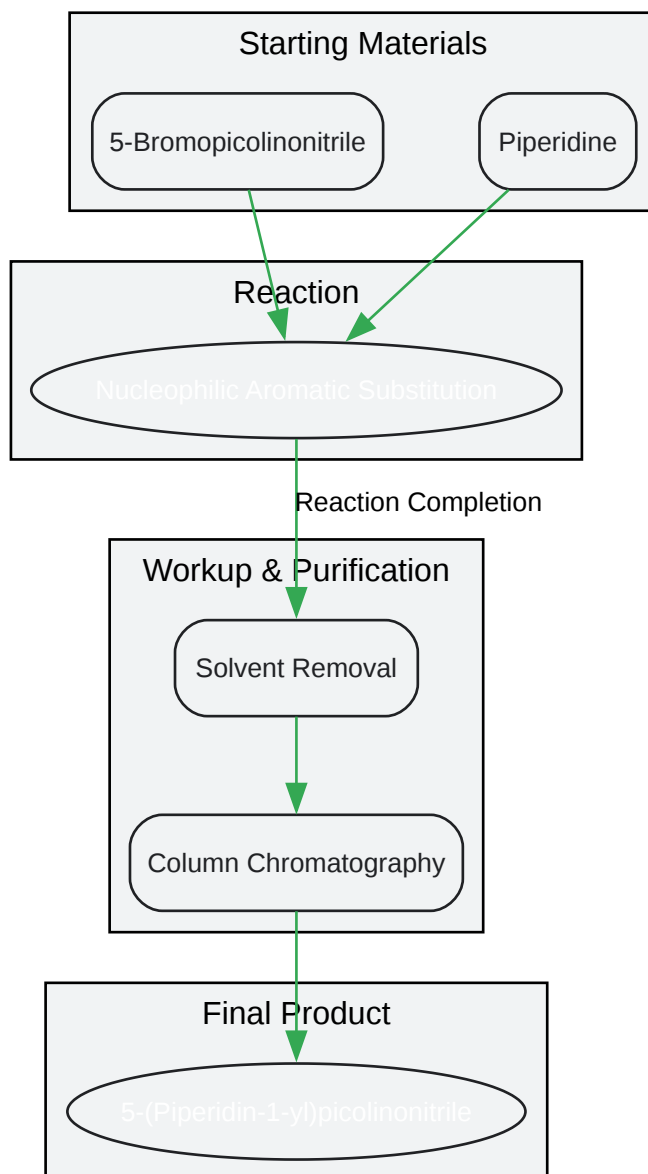
Procedure:

- To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 5-bromopicolinonitrile (1.0 eq).
- Add the chosen solvent (e.g., DMF, 10 mL per gram of 5-bromopicolinonitrile).
- Add piperidine (1.2 - 2.0 eq) to the reaction mixture.
- Add the base (e.g., Potassium Carbonate, 2.0 eq).
- Heat the reaction mixture to a temperature between 80-120 °C. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Upon completion, cool the reaction mixture to room temperature.
- If a solid precipitate (the inorganic salt by-product) is present, filter the mixture.

- The solvent is removed under reduced pressure.
- The crude product is then purified, typically by column chromatography on silica gel, using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) to afford the pure **5-(Piperidin-1-yl)picolinonitrile**.

Diagram of Synthetic Workflow:

Synthetic Workflow for 5-(Piperidin-1-yl)picolinonitrile



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Caption: Proposed synthesis of **5-(Piperidin-1-yl)picolinonitrile**.

Biological Activity and Signaling Pathways

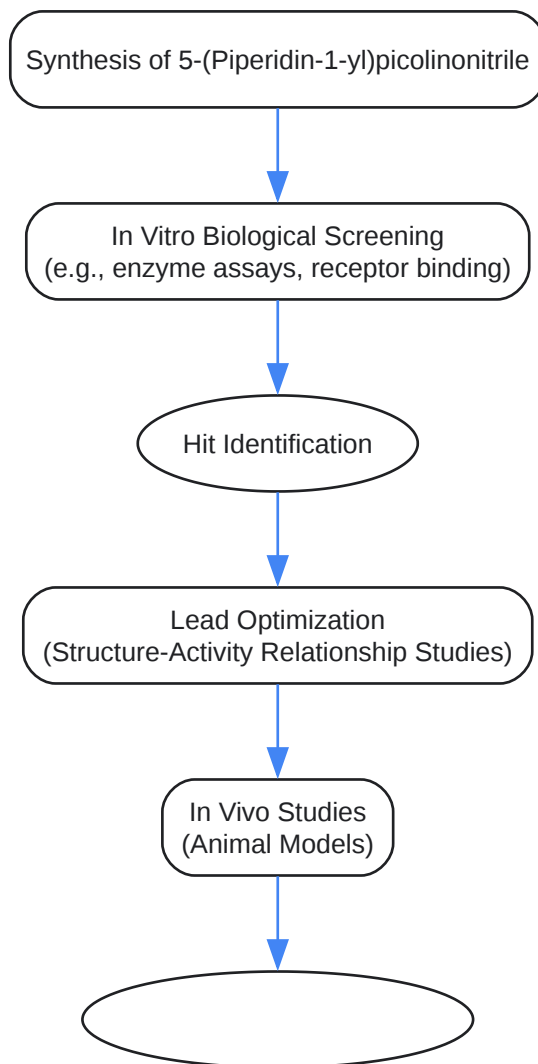
There is currently no specific biological activity or mechanism of action data available in the public domain for **5-(Piperidin-1-yl)picolinonitrile**. However, the piperidine and pyridine moieties are key components in a wide array of pharmacologically active molecules.^{[1][2][6]}

- Piperidine-containing compounds have demonstrated a broad spectrum of biological activities, including but not limited to, acting as anticancer, antimicrobial, anti-inflammatory, and central nervous system (CNS) active agents.^{[1][6]}
- Pyridine derivatives are also integral to numerous pharmaceuticals and exhibit a wide range of biological effects.^{[2][7]}

Given the prevalence of these scaffolds in drug discovery, it is plausible that **5-(Piperidin-1-yl)picolinonitrile** could be investigated for various therapeutic applications. A logical workflow for the biological evaluation of a novel compound like this would involve a series of in vitro and in vivo studies.

Diagram of a General Biological Evaluation Workflow:

General Workflow for Biological Evaluation



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Caption: A logical progression for investigating a novel compound.

Conclusion

5-(Piperidin-1-yl)picolinonitrile is a readily accessible heterocyclic compound with potential for further investigation in the field of medicinal chemistry. While its specific discovery and biological profile are not yet detailed in scientific literature, its synthesis can be confidently

proposed based on well-established chemical principles. The structural motifs present in this molecule suggest that it could be a valuable building block or a candidate for various biological screening programs. This guide provides a foundational resource for researchers interested in exploring the synthesis and potential applications of this and related compounds. Further research is warranted to elucidate its specific properties and biological activities.

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